

Technical Guide: Spectral Characteristics of C.I. 74190 (Direct Blue 199)

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Compound of Interest

Compound Name: C.I. Acid Blue 199

Cat. No.: B1172416

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core spectral characteristics of C.I. 74190, a synthetic dye commonly known as Direct Blue 199. This document is intended for researchers, scientists, and professionals in drug development who may utilize this dye in their work.

Introduction

C.I. 74190, or Direct Blue 199, is a water-soluble anionic dye belonging to the phthalocyanine class.^[1] Its molecular structure, centered around a copper phthalocyanine core, is responsible for its distinct bright blue color. It is widely used in the textile industry for dyeing cellulose fibers, silk, and leather, as well as in paper coloring.^[1]

Chemical and Physical Properties

A summary of the key chemical and physical properties of C.I. 74190 is presented in the table below.

Property	Value	Reference
C.I. Name	74190	[1][2]
Common Name	Direct Blue 199	[1][2]
Synonyms	Direct Fast Blue FBL, Fastusol Blue 75L, Direct TURQ Blue FB, Direct Fast Blue FAL	[2]
CAS Number	12222-04-7, 63950-02-7	[1]
Molecular Structure	Phthalocyanine	[1]
Appearance	Blue to dark brown powder	
Water Solubility	20 g/L (at 20 °C)	[1]

Spectral Characteristics

The spectral properties of a dye are fundamental to its application and analysis. This section details the known spectral characteristics of C.I. 74190.

UV-Visible Absorption Spectroscopy

In an aqueous solution, C.I. 74190 exhibits a characteristic absorption spectrum in the visible range. The maximum absorbance (λ_{max}) is a key identifier for this compound under specific solvent conditions.

Solvent	Maximum Absorbance (λ_{max})	Reference
Water	610 nm	[1]

While the λ_{max} is consistently reported, obtaining a full, high-resolution UV-Visible absorption spectrum from publicly available literature has proven challenging. The overall shape of the spectrum is expected to be characteristic of a phthalocyanine compound, with a prominent Q-band in the 600-700 nm region.

Fluorescence Spectroscopy

Extensive literature searches did not yield any data on the fluorescence excitation or emission spectra of C.I. 74190. This suggests that the compound is either non-fluorescent or exhibits negligible fluorescence, which is not uncommon for certain phthalocyanine dyes due to efficient non-radiative decay pathways of the excited state.

Experimental Protocols

This section outlines a general experimental protocol for obtaining the UV-Visible absorption spectrum of C.I. 74190 in an aqueous solution.

UV-Visible Spectroscopy Protocol

Objective: To determine the UV-Visible absorption spectrum and confirm the maximum absorbance (λ_{max}) of C.I. 74190 in an aqueous solution.

Materials:

- C.I. 74190 (Direct Blue 199) powder
- Distilled or deionized water
- Volumetric flasks (e.g., 100 mL, 10 mL)
- Pipettes
- Quartz cuvettes (1 cm path length)
- UV-Visible spectrophotometer

Procedure:

- Preparation of a Stock Solution:
 - Accurately weigh a small amount of C.I. 74190 powder (e.g., 10 mg).
 - Dissolve the powder in a known volume of distilled water (e.g., 100 mL) in a volumetric flask to create a stock solution. Ensure complete dissolution.

- Preparation of Working Solutions:
 - Perform serial dilutions of the stock solution to prepare a series of working solutions with varying concentrations. This is important for ensuring that the absorbance readings fall within the linear range of the spectrophotometer (typically 0.1 to 1.0).
- Spectrophotometer Setup:
 - Turn on the UV-Visible spectrophotometer and allow it to warm up as per the manufacturer's instructions.
 - Set the wavelength range for the scan (e.g., 300 nm to 800 nm).
- Blank Measurement:
 - Fill a quartz cuvette with the solvent used for the solutions (distilled or deionized water).
 - Place the cuvette in the spectrophotometer and record a baseline or "blank" spectrum. This will be subtracted from the sample spectra to correct for any absorbance from the solvent and the cuvette itself.
- Sample Measurement:
 - Rinse a quartz cuvette with a small amount of the most dilute working solution and then fill it with the solution.
 - Wipe the optical surfaces of the cuvette with a lint-free cloth.
 - Place the cuvette in the spectrophotometer and record the absorption spectrum.
 - Repeat this step for all the prepared working solutions, moving from the most dilute to the most concentrated.
- Data Analysis:
 - Identify the wavelength of maximum absorbance (λ_{max}) from the recorded spectra.

- Plot absorbance at λ_{max} versus concentration to generate a Beer-Lambert law calibration curve, if quantitative analysis is required.

Experimental Workflow: Photocatalytic Degradation

C.I. 74190 is a stable molecule, and its removal from wastewater often requires advanced oxidation processes such as photocatalysis. The following diagram illustrates a typical experimental workflow for the photocatalytic degradation of this dye.

Caption: Workflow for the photocatalytic degradation of C.I. 74190.

This workflow outlines the key steps from the preparation of the dye solution and photocatalyst to the analysis of the degradation efficiency over time using UV-Visible spectrophotometry. The decrease in the absorbance at 610 nm is monitored to quantify the extent of dye degradation.

[3]

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